

Application Notes and Protocols: Formulation of Isoamyl Angelate in Cosmetic Preparations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamyl angelate*

Cat. No.: *B085175*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the formulation of **isoamyl angelate** in various cosmetic preparations. This document outlines the chemical and physical properties of **isoamyl angelate**, recommended usage levels, and detailed experimental protocols for incorporation, stability testing, and sensory analysis.

Introduction to Isoamyl Angelate

Isoamyl angelate (CAS No. 10482-55-0) is an ester recognized for its pleasant floral and fruity aroma, reminiscent of chamomile.^[1] It is a key constituent of Roman chamomile essential oil and is utilized in the fragrance industry to impart these characteristic notes to perfumes and cosmetic products.^[1] Its scent profile makes it suitable for use in a variety of formulations, including chypre, floral (such as jasmine), spicy, and citrus-themed fragrances.^[1]

Physicochemical Properties of Isoamyl Angelate

A thorough understanding of the physicochemical properties of **isoamyl angelate** is crucial for its effective formulation in cosmetic preparations.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1]
Molecular Weight	170.25 g/mol	[1]
Appearance	Colorless clear liquid	[1]
Odor	Floral, fruity, chamomile	[1]
Specific Gravity	0.88900 - 0.89400 @ 25°C	[1]
Refractive Index	1.43700 - 1.44200 @ 20°C	[1]
Boiling Point	202.00 - 209.00 °C @ 760.00 mm Hg	[1]
Flash Point	176.00 °F (80.00 °C)	[1]
Solubility	Soluble in alcohol; sparingly soluble in water (53.9 mg/L @ 25°C)	[1]

Recommended Usage Levels

The concentration of **isoamyl angelate** should be carefully considered based on the product type and desired fragrance intensity.

Product Type	Typical Fragrance Concentration (%)	Recommended Isoamyl Angelate Concentration in Final Product (%)
Face Products (creams, lotions)	0.1 - 0.5	0.01 - 0.15
Body Products (lotions, creams)	0.5 - 1.0	0.05 - 0.30
Rinse-off Products (shampoos, body washes)	1.0 - 3.0	0.10 - 0.90
Perfumes (Eau de Toilette)	5.0 - 15.0	Up to 3.0 in the fragrance concentrate

Note: The recommendation for **isoamyl angelate** usage is up to 3.0% in the fragrance concentrate. The final concentration in the cosmetic product will be a fraction of this, depending on the total fragrance load.^[1]

Experimental Protocols

Formulation of an Oil-in-Water (O/W) Emulsion with Isoamyl Angelate

This protocol describes the preparation of a basic oil-in-water lotion incorporating **isoamyl angelate**.

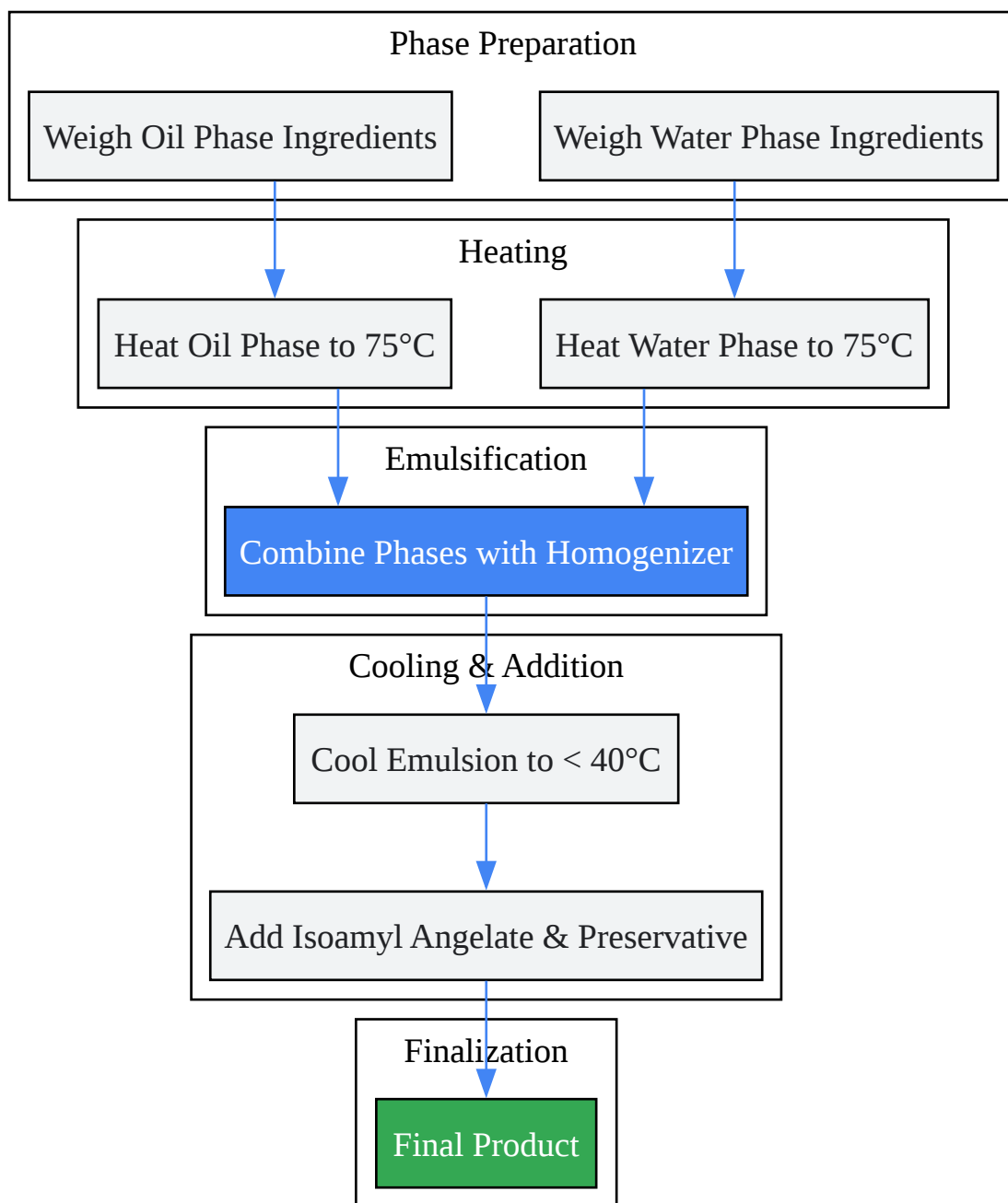
Materials:

- Oil Phase:
 - Cetearyl Alcohol (and) Ceteareth-20 (Emulsifying Wax NF): 5.0%
 - Caprylic/Capric Triglyceride: 10.0%
 - Shea Butter: 3.0%
- Water Phase:

- Deionized Water: q.s. to 100%
- Glycerin: 3.0%
- Cool-Down Phase:
 - **Isoamyl Angelate**: 0.2%
 - Preservative (e.g., Phenoxyethanol, Caprylyl Glycol, Sorbic Acid): 1.0%

Procedure:

- Preparation of Phases: In separate beakers, weigh the components of the oil phase and the water phase.
- Heating: Heat both phases to 75°C in a water bath.
- Emulsification: Once both phases have reached 75°C, slowly add the water phase to the oil phase while mixing with a homogenizer at a moderate speed. Continue homogenization for 5-10 minutes until a uniform emulsion is formed.
- Cooling: Begin cooling the emulsion while stirring gently with a propeller mixer.
- Addition of Cool-Down Phase: When the temperature of the emulsion is below 40°C, add the **isoamyl angelate** and the preservative. Mix until uniformly dispersed.
- Final Adjustments: Check the pH of the final formulation and adjust if necessary. Package in an appropriate container.



[Click to download full resolution via product page](#)

Figure 1: O/W Emulsion Formulation Workflow

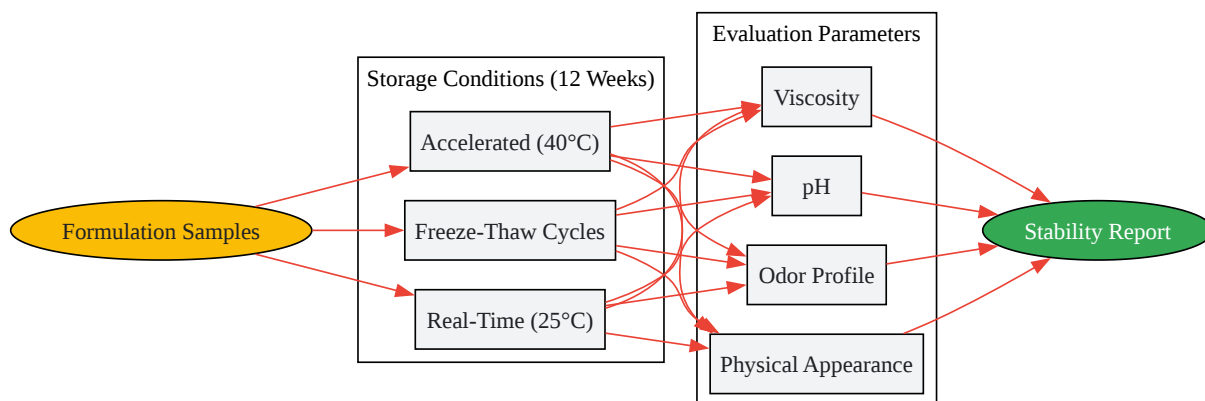
Stability Testing Protocol

To ensure the quality and shelf-life of the cosmetic preparation containing **isoamyl angelate**, a rigorous stability testing protocol is essential.

Methodology:

- **Sample Preparation:** Prepare three batches of the cosmetic formulation.
- **Storage Conditions:** Store samples from each batch under the following conditions for a period of 12 weeks:
 - **Accelerated Stability:** $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - **Real-Time Stability:** $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - **Freeze-Thaw Cycling:** Three cycles of 24 hours at -10°C followed by 24 hours at 25°C .
- **Evaluation Parameters:** At weeks 0, 1, 2, 4, 8, and 12, evaluate the samples for the following parameters:
 - **Physical Appearance:** Color, clarity, and phase separation.
 - **Odor:** Fragrance intensity and character.
 - **pH:** Measurement using a calibrated pH meter.
 - **Viscosity:** Measurement using a viscometer.

Acceptance Criteria: No significant changes in physical appearance, odor, pH (± 0.5 units), or viscosity ($\pm 10\%$) from the initial measurements.



[Click to download full resolution via product page](#)

Figure 2: Stability Testing Workflow

Sensory Analysis Protocol

Sensory analysis is critical to determine the consumer acceptability of the fragrance in the final product.

Methodology:

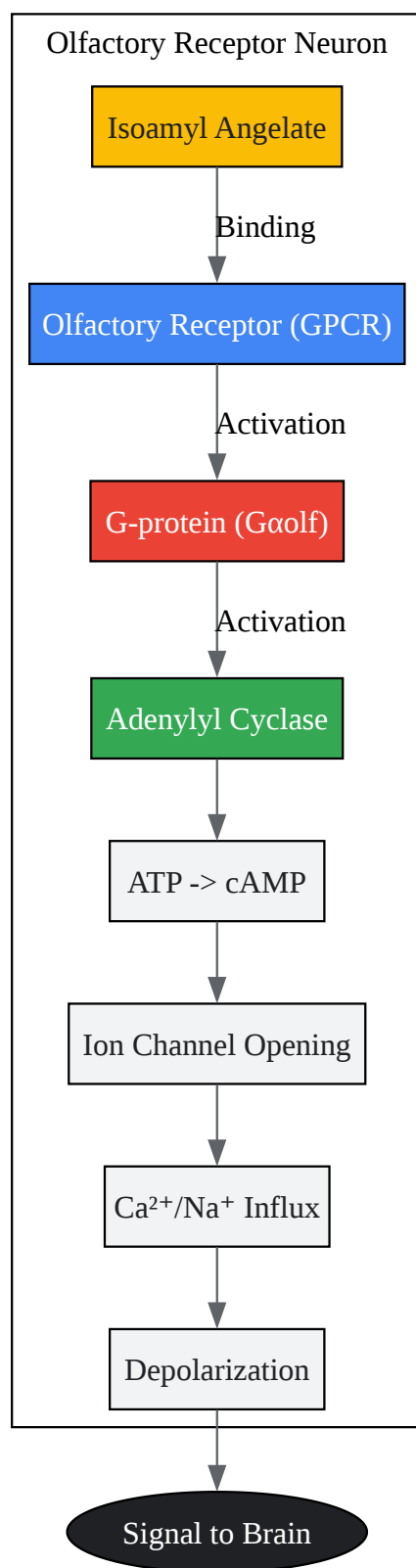
- Panelist Selection: Recruit a panel of at least 30 untrained consumers who are regular users of the cosmetic product type being tested.
- Test Design: Conduct a blind, randomized study comparing the formulation with **isoamyl angelate** to a control formulation without the fragrance.
- Evaluation Procedure:
 - Provide each panelist with a coded sample of each formulation.
 - Instruct panelists to apply a standardized amount of the product to a designated area of the skin.

- Panelists will evaluate the fragrance at two time points: immediately after application (T_0) and after 30 minutes (T_{30}).
- Questionnaire: Panelists will rate the following attributes on a 9-point hedonic scale (1 = dislike extremely, 9 = like extremely):
 - Overall fragrance liking
 - Fragrance intensity
 - Pleasantness of the fragrance
 - Suitability of the fragrance for the product

Data Analysis: Analyze the data using appropriate statistical methods (e.g., t-test or ANOVA) to determine if there are significant differences in consumer perception between the test and control formulations.

Olfactory Signaling Pathway

The perception of **isoamyl angelate**'s floral and fruity scent is initiated by its interaction with olfactory receptors in the nasal cavity. This triggers a cascade of intracellular events leading to the sensation of smell.



[Click to download full resolution via product page](#)

Figure 3: Olfactory Signaling Pathway

Safety and Regulatory Information

While specific safety data for **isoamyl angelate** is not as extensively published as for more common fragrance ingredients, esters in the same chemical family, such as isoamyl acetate, have been reviewed for safety. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that isoamyl acetate is safe as used in cosmetic products.[2][3] As with all cosmetic ingredients, it is the responsibility of the formulator to ensure the final product is safe for consumer use and complies with all relevant regulations in the target market.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isoamyl angelate, 10482-55-0 [thegoodscentcompany.com]
- 2. blog.mountainroseherbs.com [blog.mountainroseherbs.com]
- 3. How to Formulate Water-in-Oil Emulsions | Let's Make Beauty [letsmakebeauty.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Formulation of Isoamyl Angelate in Cosmetic Preparations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085175#formulation-of-isoamyl-angelate-in-cosmetic-preparations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com